

# Stability Under Scrutiny: A Comparative Analysis of BSSO Fixation Methods

**Author:** BenchChem Technical Support Team. **Date:** April 2026

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A deep dive into the comparative stability of various fixation techniques in Bilateral Sagittal Split Osteotomy (**BSSO**), this guide offers researchers, scientists, and drug development professionals a comprehensive overview of current evidence. We synthesize data from numerous studies to compare the performance of miniplates, bicortical screws, and bioresorbable materials, presenting quantitative data in accessible tables, detailing experimental protocols, and visualizing procedural workflows.

The success of Bilateral Sagittal Split Osteotomy (**BSSO**), a cornerstone of orthognathic surgery, is critically dependent on the stability of the fixation method used to secure the osteotomized mandibular segments. Postoperative relapse, a primary concern, can compromise both functional and aesthetic outcomes. This guide provides a comparative analysis of the most common fixation techniques, drawing on published experimental data to inform future research and clinical practice.

## Comparative Stability of BSSO Fixation Methods

The choice of fixation method in **BSSO** is often debated, with surgeons weighing the rigidity, ease of use, and potential complications of each system. The primary contenders include

titanium miniplates with monocortical screws, bicortical screws, and more recently, bioresorbable plates and screws.

## Titanium Miniplates vs. Bicortical Screws

Titanium miniplates and bicortical screws are the most established methods for rigid internal fixation in **BSSO**. Biomechanical studies have suggested that bicortical screw fixation is more rigid than monocortical plate fixation.[1][2] However, clinical studies and meta-analyses have shown that there is no statistically significant difference in skeletal stability between the two methods for both mandibular advancement and setback procedures.[1][2][3][4]

For mandibular advancement, one systematic review and meta-analysis found no significant difference in horizontal ( $P=0.099$ ) or vertical ( $P=0.882$ ) stability between monocortical plates and bicortical screws.[2][3] Similarly, for mandibular setback, a meta-analysis concluded that while bicortical screw fixation provided slightly better stability, the difference was not statistically significant.[1][4]

Long-term studies have shown varied results. One systematic review noted a greater number of studies reporting larger long-term skeletal relapse rates in patients treated with bicortical screws compared to miniplates for mandibular advancement.[5] Short-term relapse (up to 1 year) for mandibular advancement was reported to be between 1.5% and 18.0% for miniplates and between 1.5% and 32.7% for bicortical screws at pogonion (the most anterior point of the chin).[5][6]

Fixation Method	Procedure	Short-Term Horizontal Relapse (at Pogonion)	Long-Term Horizontal Relapse (at Pogonion)	Key Findings
Titanium Miniplates	Mandibular Advancement	1.5% - 18.0% <sup>[5]</sup>	1.5% - 8.9% <sup>[5]</sup>	No statistically significant difference in stability compared to bicortical screws in most meta-analyses. <sup>[1][2][3][4]</sup>
Bicortical Screws	Mandibular Advancement	1.5% - 32.7% <sup>[5]</sup>	2.0% - 50.3% <sup>[5]</sup>	Some studies suggest a higher long-term relapse rate compared to miniplates for advancements. <sup>[5]</sup>
Titanium Miniplates	Mandibular Setback	Not consistently reported in percentages.	Not consistently reported in percentages.	No statistically significant difference in stability compared to bicortical screws. <sup>[1][4]</sup>
Bicortical Screws	Mandibular Setback	Not consistently reported in percentages.	Not consistently reported in percentages.	May offer slightly better, though not statistically significant, stability than miniplates. <sup>[1][4]</sup>

## Bioresorbable vs. Titanium Fixation

The development of bioresorbable fixation systems offers the advantage of eliminating the need for a second surgery for hardware removal. However, concerns about their stability have been a subject of investigation.

Systematic reviews and meta-analyses have generally concluded that bioresorbable fixation devices provide similar skeletal stability to titanium fixation for various orthognathic procedures. [7] One meta-analysis found no statistically significant difference between the two materials for maxillary and mandibular procedures, except for long-term mandibular setback, where titanium fixation showed significantly less relapse. [8] Another review, however, found insufficient evidence to definitively determine superiority for either material due to the high risk of bias in the included studies. [9][10]

From a clinical standpoint, bioresorbable systems have been associated with a higher incidence of intraoperative screw fracture. [7] However, there are no significant differences in terms of wound complications, plate and screw removal rates, or patient satisfaction between the two materials. [7][11]

Fixation Material	Procedure	Key Findings on Stability	Other Considerations
Titanium	General Orthognathic Surgery	Considered the "gold standard" with predictable long-term stability.[10] Showed significantly less relapse in long-term mandibular setback compared to bioresorbable fixation in one meta-analysis. [8]	May require a second surgery for hardware removal.
Bioresorbable	General Orthognathic Surgery	Generally comparable stability to titanium for most procedures.[7][8] One study reported short-term relapse for bioresorbable bicortical screws in mandibular advancement between 10.4% and 17.4%.[5]	Eliminates the need for hardware removal. [10] Higher incidence of intraoperative screw fracture.[7]

## Experimental Protocols

The following outlines a generalized experimental protocol for a clinical study comparing the stability of different **BSSO** fixation methods, based on methodologies cited in the literature.

### 1. Study Design:

- Design: A prospective, randomized controlled clinical trial is the gold standard. Retrospective studies are also common but are more susceptible to bias.[1][3]

- Patient Population: Patients with skeletal Class II or Class III malocclusion requiring **BSSO** for mandibular advancement or setback.
- Inclusion Criteria: Clearly defined criteria including age, specific skeletal deformity, and absence of syndromic conditions or previous orthognathic surgery.
- Exclusion Criteria: Patients with severe systemic diseases, temporomandibular joint disorders, or those undergoing multi-piece maxillary surgeries that could confound the results.
- Randomization: Patients are randomly assigned to receive one of the fixation methods being compared (e.g., miniplate group vs. bicortical screw group).

## 2. Surgical Procedure:

- Standardized Surgical Technique: All surgeries should be performed by experienced surgeons following a standardized **BSSO** technique to minimize variability.
- Fixation Application: The application of the assigned fixation method (e.g., number and size of screws, plate configuration) should be consistent within each group.

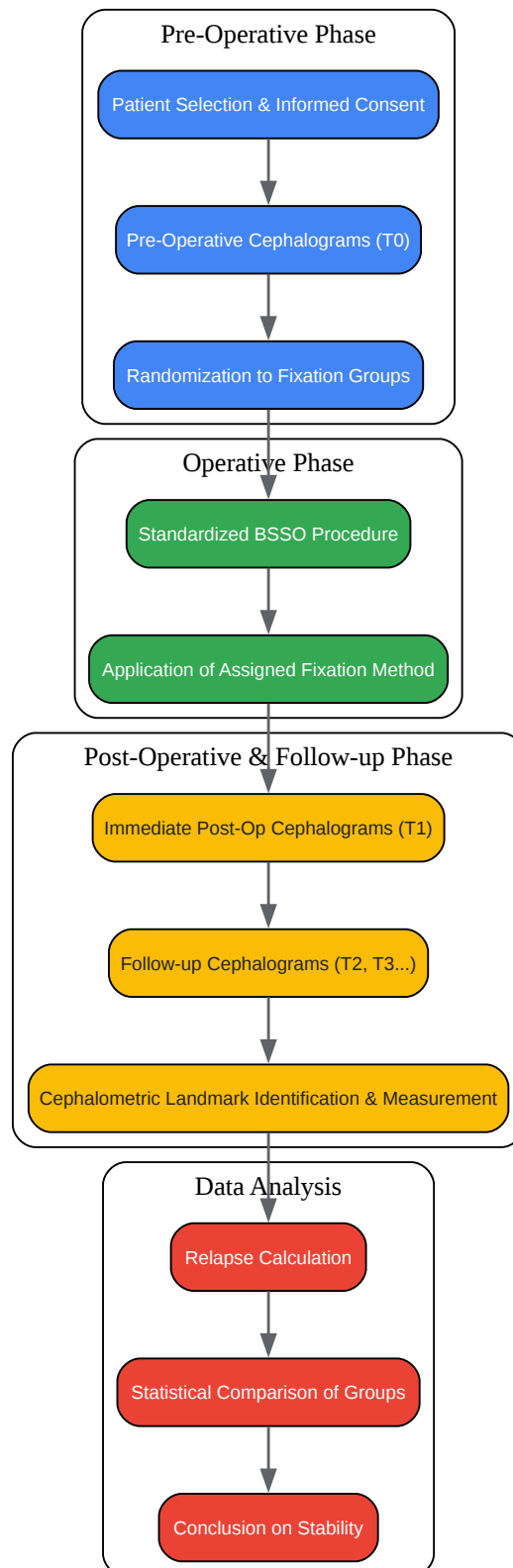
## 3. Data Collection and Analysis:

- Cephalometric Analysis: Lateral cephalograms are taken at standardized time points: pre-surgery (T0), immediately post-surgery (T1), and at various follow-up intervals (e.g., 6 weeks, 6 months, 1 year, and long-term if possible) (T2, T3, etc.).
- Landmark Identification: Standardized cephalometric landmarks are identified to measure horizontal and vertical skeletal changes. Key measurements often include changes at Point B (supramentale) and Pogonion (Pog).<sup>[5]</sup>
- Relapse Calculation: Relapse is calculated as the difference in the position of skeletal landmarks between the immediate postoperative period (T1) and the follow-up periods (T2, T3, etc.).
- Statistical Analysis: Appropriate statistical tests (e.g., t-tests, ANOVA) are used to compare the mean relapse between the different fixation groups. A p-value of <0.05 is typically

considered statistically significant.

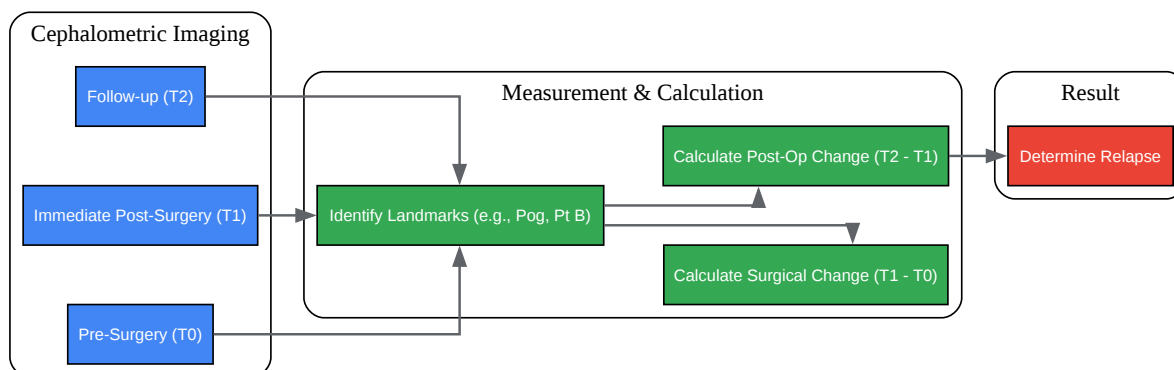
## Visualizing the Workflow

The following diagrams illustrate the typical workflow for a comparative clinical study on **BSSO** fixation stability.



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### BSSO Comparative Study Workflow



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## Cephalometric Relapse Analysis

### Conclusion

The available evidence suggests that both titanium miniplates and bicortical screws provide comparable and adequate stability for most **BSSO** procedures. The choice between them may ultimately depend on surgeon preference and experience. Bioresorbable fixation systems present a viable alternative, offering similar stability to titanium with the added benefit of eliminating the need for hardware removal, although the potential for intraoperative complications should be considered.

Future research should focus on well-designed, long-term prospective randomized controlled trials with larger patient cohorts to further delineate the subtle differences in stability between these fixation methods and to identify patient-specific factors that may influence postoperative relapse.

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- To cite this document: BenchChem. [Stability Under Scrutiny: A Comparative Analysis of BSSO Fixation Methods]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252915/docs#stability-under-scrutiny-a-comparative-analysis-of-bssso-fixation-methods]

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